

Desethylatrazine-d7: A Comprehensive Analysis of its Molecular Weight

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Compound of Interest

Compound Name: Desethylatrazine-d7

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Desethylatrazine-d7 is a deuterated form of Desethylatrazine, a metabolite of the herbicide atrazine. The incorporation of deuterium isotopes is a common practice in analytical chemistry, particularly for use as an internal standard in quantitative analyses by methods such as mass spectrometry. This document provides a focused overview of the molecular weight of **Desethylatrazine-d7**.

Molecular Composition and Weight

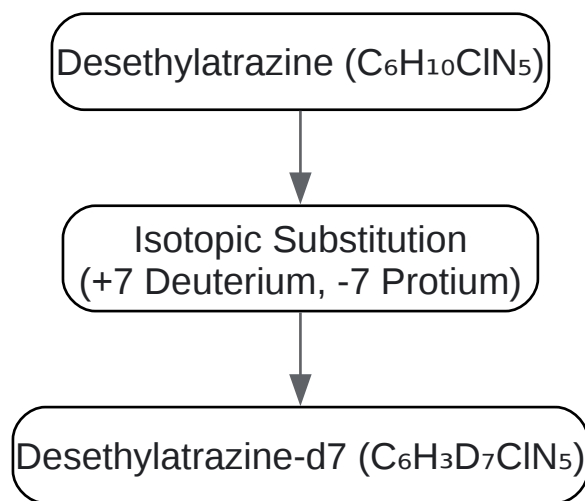
The key difference between Desethylatrazine and **Desethylatrazine-d7** lies in the isotopic substitution of seven hydrogen atoms with deuterium. This substitution results in a higher molecular weight for the deuterated compound.

Compound	Chemical Formula	Molecular Weight (g/mol)
Desethylatrazine-d7	$C_6H_3D_7ClN_5$ ^{[1][2]}	194.67 ^{[2][3]}
Desethylatrazine (unlabeled)	$C_6H_{10}ClN_5$ ^[4]	187.63

The molecular weight of **Desethylatrazine-d7** is 194.67 g/mol . Its chemical formula is $C_6H_3D_7ClN_5$. The unlabeled counterpart, Desethylatrazine, has a molecular weight of 187.63 g/mol and the chemical formula $C_6H_{10}ClN_5$. The increase in mass is attributable to the seven deuterium atoms in the isopropyl group of the molecule.

Logical Relationship of Isotopic Labeling

The following diagram illustrates the relationship between the parent compound and its deuterated analog.



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Caption: Isotopic labeling process for **Desethylatrazine-d7**.

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